

# Proper Disposal of 3-Nitrophenylacetylene: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: 3-Nitrophenylacetylene

Cat. No.: B1294367

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This document provides essential safety and logistical information for the proper disposal of **3-Nitrophenylacetylene** (CAS No. 3034-94-4), a compound utilized in various organic synthesis applications.<sup>[1]</sup> Adherence to these procedures is critical to ensure the safety of laboratory personnel and to maintain environmental compliance. This guide is intended for researchers, scientists, and drug development professionals.

## Immediate Safety and Handling Precautions

Before handling **3-Nitrophenylacetylene**, it is imperative to be familiar with its associated hazards. This compound is toxic if swallowed, in contact with skin, or if inhaled.<sup>[2][3]</sup> It can also cause skin and eye irritation.<sup>[3]</sup> Therefore, all handling must be conducted in a well-ventilated area.

Appropriate Personal Protective Equipment (PPE) is mandatory. This includes:

- Eye Protection: Tightly fitting safety goggles with side-shields.
- Hand Protection: Chemical-impermeable gloves. Gloves must be inspected before use.
- Body Protection: A lab coat and, where necessary, fire/flame resistant and impervious clothing.

- Respiratory Protection: If exposure limits are exceeded or irritation is experienced, a full-face respirator should be used.

## Summary of Chemical Safety Information

The following table summarizes key quantitative data for **3-Nitrophenylacetylene** to facilitate a quick safety assessment.

Property	Value
Molecular Formula	C8H5NO2 <sup>[1][4][5]</sup>
Molecular Weight	147.13 g/mol <sup>[1][2][4][5]</sup>
Appearance	White to yellow to green clear liquid <sup>[4][5]</sup>
Density	1.22 ± 0.1 g/cm <sup>3</sup> (Predicted) <sup>[1][4][5]</sup>
Melting Point	27 °C <sup>[4][5]</sup>
Boiling Point	120 °C (at 11 Torr) <sup>[1][4][5]</sup>
Flash Point	105.9 °C <sup>[4]</sup>
NFPA 704 Ratings	Health: 2, Fire: 1, Reactivity: 0 <sup>[5]</sup>
GHS Hazard Statements	H301, H311, H331: Toxic if swallowed, in contact with skin or if inhaled. H315: Causes skin irritation. H319: Causes serious eye irritation. H335: May cause respiratory irritation. <sup>[3]</sup>

## Step-by-Step Disposal Procedure

The disposal of **3-Nitrophenylacetylene** must be treated as hazardous waste and conducted in strict accordance with all local, state, and federal regulations.

- Waste Collection:
  - Collect waste **3-Nitrophenylacetylene** and any contaminated materials (e.g., pipette tips, absorbent paper) in a dedicated, properly labeled, and sealed container.

- Ensure the container is compatible with the chemical.
- Storage:
  - Store the sealed waste container in a cool, dry, and well-ventilated area designated for hazardous waste.
  - Keep it away from incompatible materials and sources of ignition.
- Disposal Method:
  - The primary recommended disposal method is through a licensed chemical destruction facility.
  - Controlled incineration with flue gas scrubbing is an acceptable alternative.
  - Crucially, do not discharge **3-Nitrophenylacetylene** or its containers into sewer systems or the environment.
- Contaminated Packaging:
  - Empty containers should be triple-rinsed (or equivalent).
  - The rinsate should be collected and treated as hazardous waste.
  - After rinsing, the packaging can be punctured to prevent reuse and then disposed of in a sanitary landfill or recycled, depending on local regulations. Combustible packaging materials may be incinerated in a controlled manner.

## Emergency Procedures in Case of Exposure

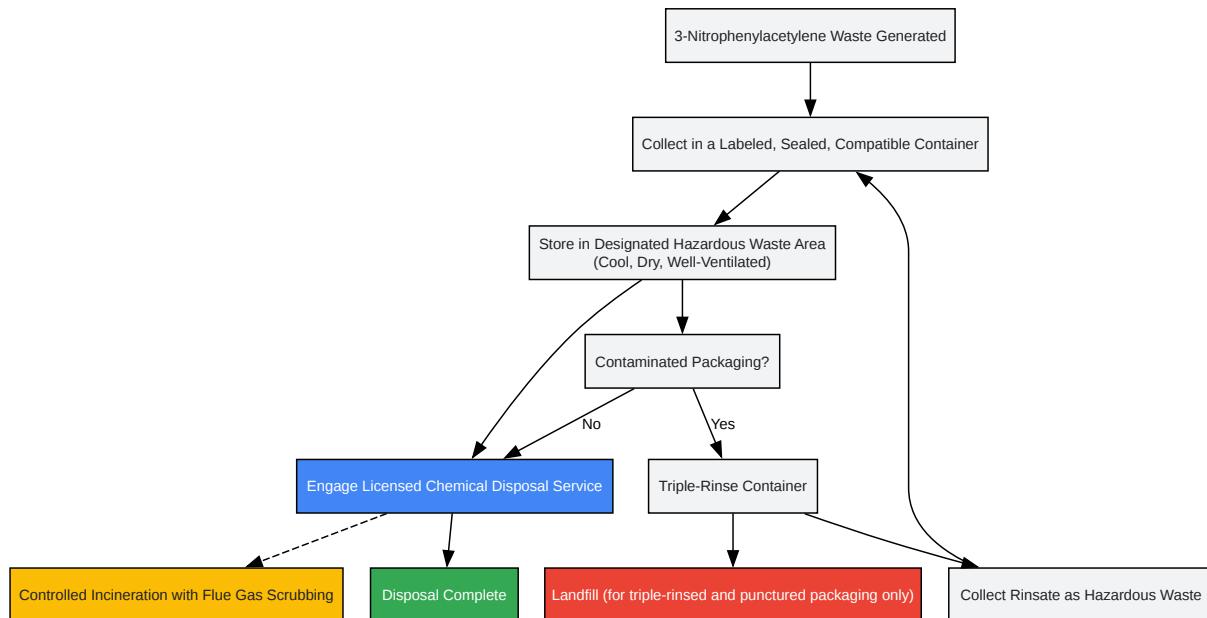
In the event of accidental exposure, follow these first-aid measures immediately:

- Inhalation: Move the individual to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration and seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Consult a doctor.

- Eye Contact: Rinse the eyes with pure water for at least 15 minutes. Seek immediate medical attention.
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **3-Nitrophenylacetylene**.



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Caption: Workflow for the proper disposal of **3-Nitrophenylacetylene**.

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